

# Essential Safety and Handling Protocols for JY-XHe-053

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## Compound of Interest

Compound Name: JY-XHe-053

Cat. No.: B1673196

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **JY-XHe-053**, a potent GABAA receptor ligand.

This document provides critical safety and logistical information for the handling of **JY-XHe-053** (ethyl 8-ethynyl-6-(2-fluorophenyl)-4H-imidazo[1,5-a][1][2]benzodiazepine-3-carboxylate). As a biologically active compound investigated for its anxiolytic properties, stringent adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment. [3][4][5]

## Compound Identification

Identifier	Value
IUPAC Name	ethyl 8-ethynyl-6-(2-fluorophenyl)-4H-imidazo[1,5-a]benzodiazepine-3-carboxylate
Molecular Formula	C <sub>22</sub> H <sub>16</sub> FN <sub>3</sub> O <sub>2</sub>
Molecular Weight	373.4 g/mol
CAS Number	612526-36-0
ChEMBL ID	CHEMBL514974

## Personal Protective Equipment (PPE)

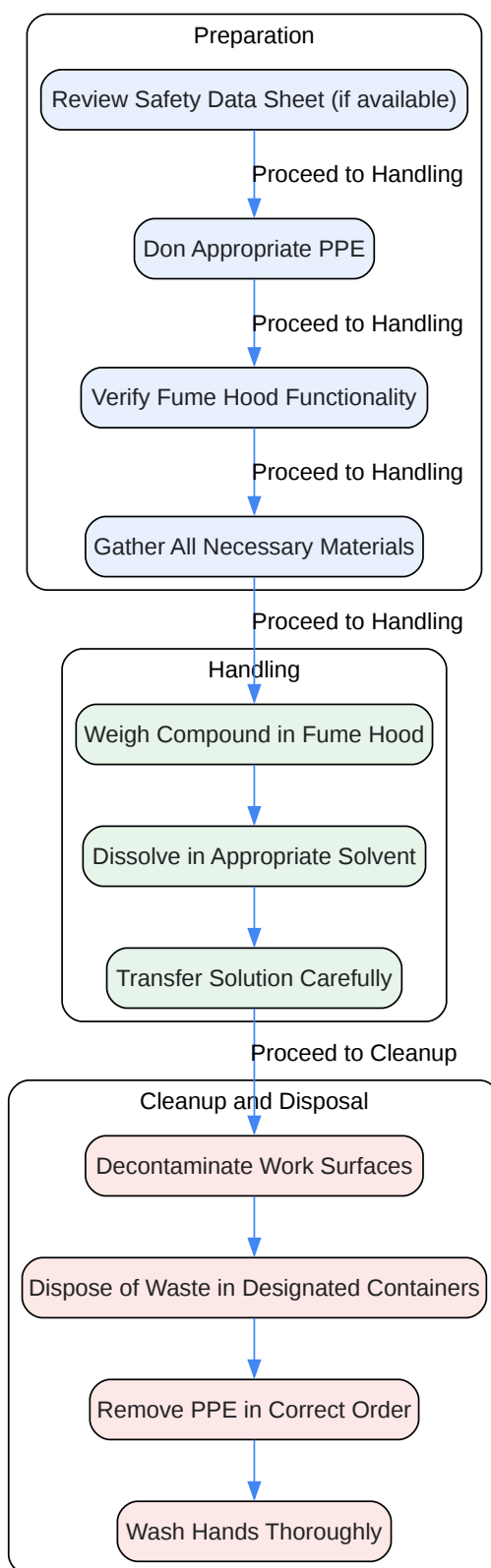
Given that **JY-XHe-053** is a potent, biologically active research compound, a comprehensive approach to personal protective equipment is essential. The following table outlines the recommended PPE for handling this compound.

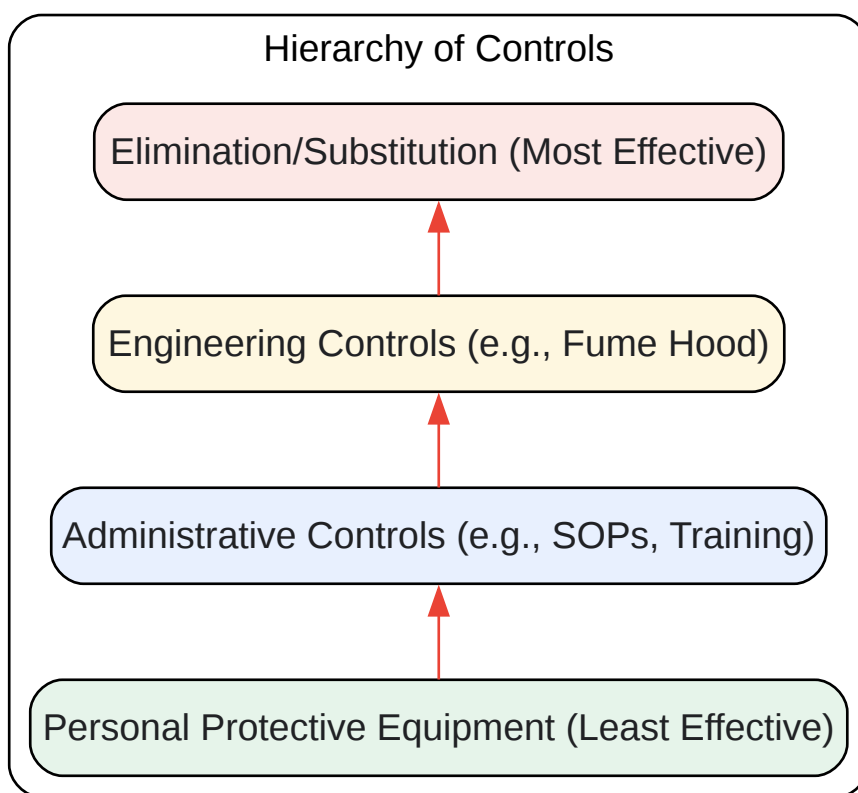
PPE Category	Minimum Requirement	Recommended for Higher Risk Operations*
Hand Protection	Nitrile gloves (double-gloving recommended)	Chemical-resistant gloves (e.g., butyl rubber)
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a full-face shield
Body Protection	Laboratory coat	Chemical-resistant apron or disposable coveralls
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	A NIOSH-approved respirator with an organic vapor cartridge is recommended.

\*Higher risk operations include handling large quantities, generating aerosols, or working outside of a primary engineering control.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operational procedure for safely handling **JY-XHe-053** in a laboratory setting.





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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for JY-XHe-053]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673196#personal-protective-equipment-for-handling-jy-xhe-053]

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